

# Quantitative Profiling of Theliatinib's Potency

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## Compound Focus: Theliatinib

CAS No.: 1353644-70-8

Cat. No.: S545157

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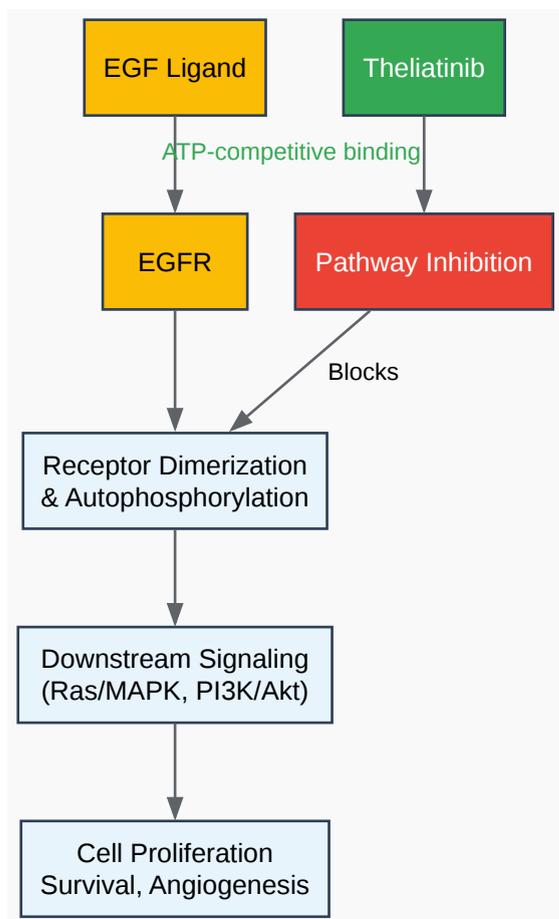
**Theliatinib** exhibits high potency and selectivity for EGFR. The table below summarizes its key biochemical profile:

| Target                    | Ki (nM)      | IC <sub>50</sub> (nM) | Type                          | Selectivity Note                            |
|---------------------------|--------------|-----------------------|-------------------------------|---|
| EGFR (Wild Type)          | 0.05 [1] [2] | 3 [1] [3]             | ATP-competitive inhibitor [4] | >50-fold selectivity over other kinases [5] |
| EGFR (L858R/T790M Mutant) | Not Reported | 22 [1] [3]            | -                             | -   |

**Theliatinib** demonstrates greater potency compared to first-generation EGFR inhibitors like erlotinib (Ki = 0.38 nM) and gefitinib (Ki = 0.35 nM) [4].

## Mechanism of Action and Signaling Pathway

**Theliatinib** is an orally active, ATP-competitive inhibitor that binds to the kinase domain of EGFR, preventing autophosphorylation and subsequent activation of downstream pro-survival signaling pathways [1] [4].



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**Theliatinib** inhibits EGFR signaling by competitively binding to the ATP-binding site, preventing the receptor autophosphorylation required to activate downstream oncogenic pathways.

## Key Experimental Models and Protocols

The anti-tumor efficacy of **theliatinib** has been characterized in various experimental models, with detailed protocols as follows.

### In Vitro Cell Viability Assay (CCK-8)

This protocol is used to assess the inhibitory effect of **theliatinib** on cancer cell proliferation [1].

- **Cell Line:** A431 (human epidermoid carcinoma, EGFR overexpressing) [1].

- **Procedure:**

- Seed duplicate wells of exponentially growing A431 cells ( $1 \times 10^4$  cells/well) in DMEM with 10% FBS.
- The following day, add serially diluted test compounds (**theliatinib**, erlotinib, gefitinib) in a three-fold gradient dilution (10 ~ 0.005  $\mu$ M). The final DMSO concentration should be 0.5%.
- Incubate the cells for 48 hours at 37°C and 5% CO<sub>2</sub>.
- Add 10  $\mu$ L of CCK-8 solution to each well and incubate for an additional hour.
- Measure the optical density at 450 nm to determine cell survival relative to control groups.

## In Vivo Efficacy in PDX Models

This protocol evaluates the anti-tumor activity of **theliatinib** in patient-derived xenograft (PDX) models that closely mimic human tumors [1] [4].

- **Animal Models:** NOD-SCID (severe combined immunodeficient) mice bearing patient-derived esophageal cancer xenografts (PDECX) [1] [4].
- **Dosing Regimen:**
  - **Compound:** **Theliatinib** [1] [4].
  - **Route of Administration:** Oral gavage (PO) [1] [4].
  - **Dosage:** 2 mg/kg, 5 mg/kg, and 15 mg/kg [1].
  - **Frequency:** Once daily for 21 days [1] [4].
- **Key Findings:** In the PDECX 1T0950 model, **theliatinib** treatment resulted in **75% tumor shrinkage** with a clear dose-response relationship [1] [4]. Efficacy was strongest in models with high EGFR expression and was diminished by concurrent PI3KCA mutations or FGFR1 overexpression [4] [6].

## Research Context and Development Status

- **Biomarker for Response:** Preclinical studies indicate that **theliatinib**'s efficacy is strongly associated with high EGFR protein expression (H-score  $\geq 200$ ) in esophageal cancer models. Its anti-tumor activity is reduced in the presence of concurrent molecular alterations like **PI3KCA mutations or FGFR1 overexpression**, highlighting the importance of patient stratification [4] [6].
- **Clinical Development Status:** According to the most recent data, **theliatinib** has been **discontinued after Phase I** clinical trials [7]. Its development status is not listed in the current pipeline of its originator, HUTCHMED [8].

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